

# 3-Ethoxy-4-methoxybenzaldehyde melting point and boiling point

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## Compound of Interest

Compound Name: 3-Ethoxy-4-methoxybenzaldehyde

Cat. No.: B045797

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## An In-depth Technical Guide to the Physicochemical Properties of 3-Ethoxy-4-methoxybenzaldehyde

For researchers, scientists, and professionals in drug development, a precise understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the melting and boiling points of **3-Ethoxy-4-methoxybenzaldehyde**, an important intermediate in the synthesis of various pharmaceuticals.

## Physicochemical Data of 3-Ethoxy-4-methoxybenzaldehyde

**3-Ethoxy-4-methoxybenzaldehyde**, also known as 3-Ethoxy-p-anisaldehyde, is a solid, white to tan powder or crystalline substance at room temperature.<sup>[1][2]</sup> Its key physical properties are summarized in the table below for easy reference.

Property	Value	Conditions
Melting Point	51-53 °C	at 10 mmHg
Boiling Point	155 °C	
289.4 °C	at 760 mmHg	
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	
Molecular Weight	180.20 g/mol	(Predicted)
Appearance	White to tan powder, crystals, or chunks	
Density	1.088 g/cm <sup>3</sup>	
Flash Point	119.6 °C	

## Experimental Protocols

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of compounds. The following are detailed methodologies for these key experiments.

### Melting Point Determination: Capillary Method

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For pure crystalline solids, this transition occurs over a narrow temperature range. Impurities typically cause a depression and broadening of the melting point range.[3] The capillary method is a common and reliable technique for determining the melting point.[4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[3][5]
- Glass capillary tubes (sealed at one end)[3]
- Thermometer
- Mortar and pestle (optional, for pulverizing samples)

#### Procedure:

- **Sample Preparation:** A small amount of the dry, finely powdered **3-Ethoxy-4-methoxybenzaldehyde** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.  
[6]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.[6]
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.[3][6]
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[3]

## Boiling Point Determination: Thiele Tube Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7] The Thiele tube method is a convenient technique for determining the boiling point of a small amount of liquid.[8]

#### Apparatus:

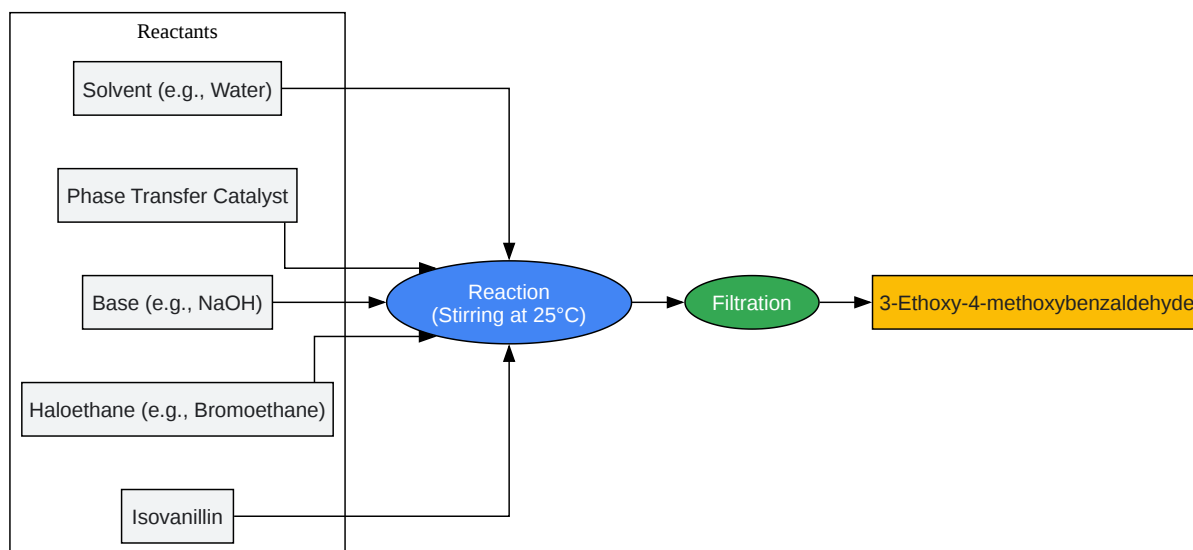
- Thiele tube
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)
- Mineral oil or other suitable heating bath liquid

#### Procedure:

- **Sample Preparation:** A small amount of **3-Ethoxy-4-methoxybenzaldehyde** is placed in the small test tube. A capillary tube, with its sealed end up, is placed inside the test tube containing the liquid.[\[8\]](#)[\[9\]](#)
- **Apparatus Assembly:** The test tube is attached to a thermometer using a rubber band or thread. This assembly is then placed in the Thiele tube containing mineral oil, ensuring the sample is immersed in the oil.[\[8\]](#)[\[9\]](#)
- **Heating:** The side arm of the Thiele tube is gently heated. The design of the tube allows for the circulation of the oil, ensuring uniform heating.[\[9\]](#)
- **Observation and Recording:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed. The heat source is then removed. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[\[8\]](#)[\[9\]](#)

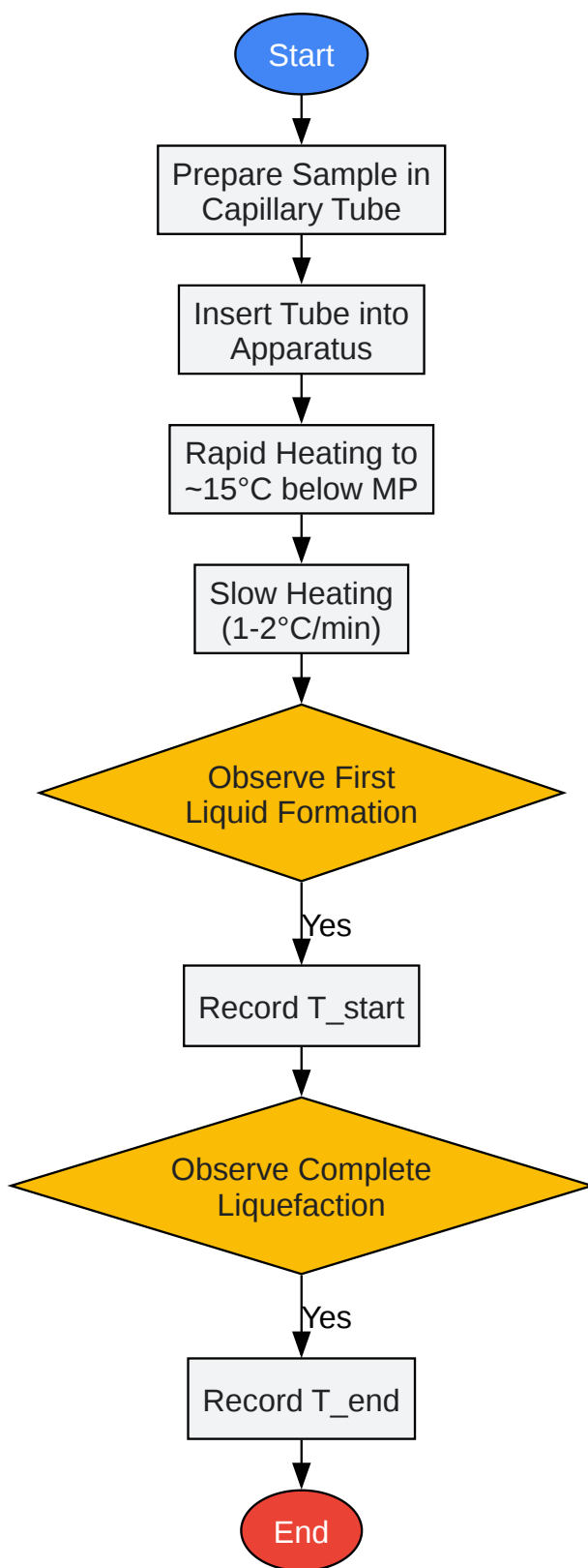
## Synthesis and Experimental Workflows

To provide a comprehensive technical overview, the following diagrams illustrate the synthesis of **3-Ethoxy-4-methoxybenzaldehyde** and the experimental workflows for determining its melting and boiling points.



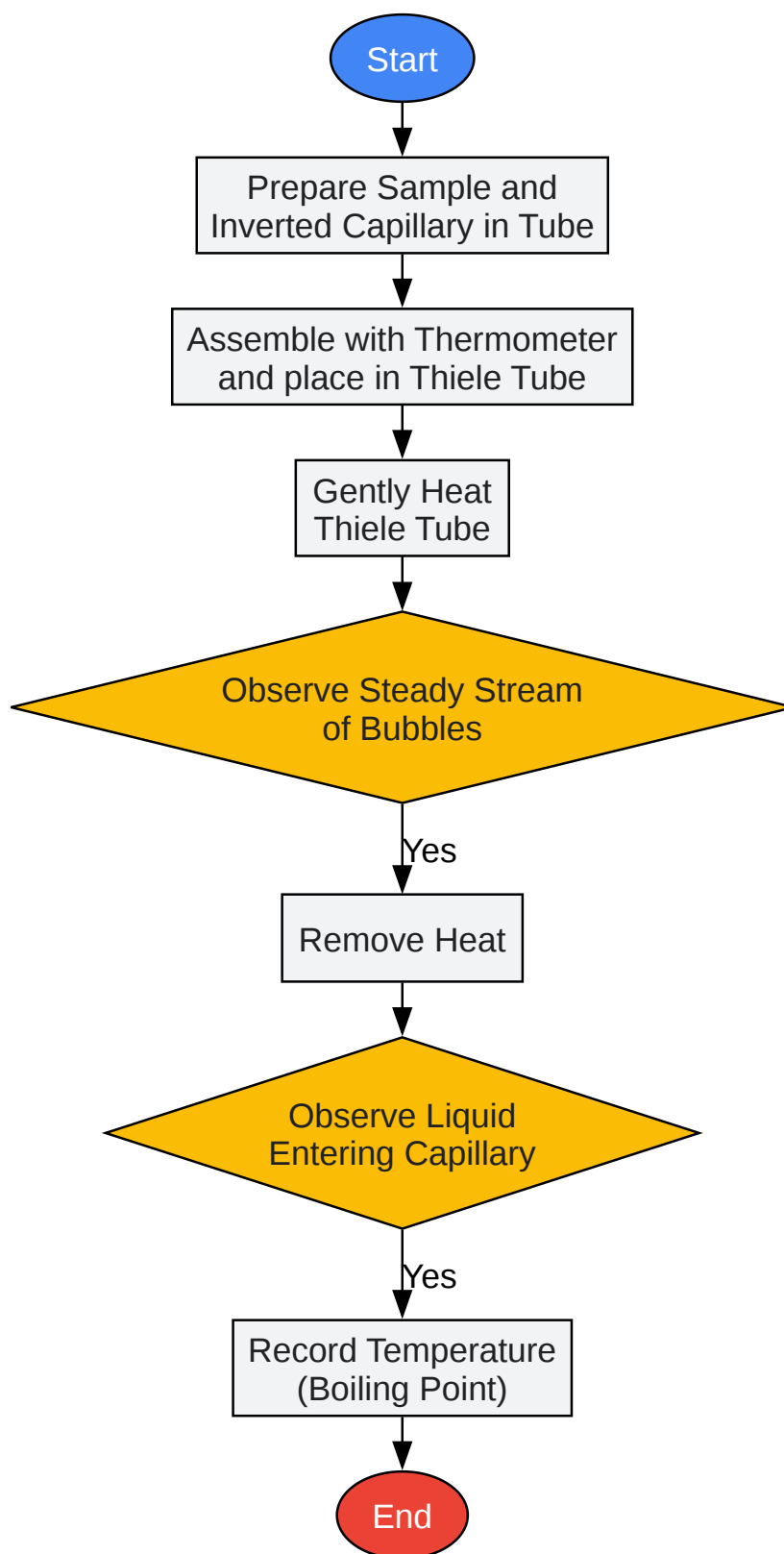
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Caption: Synthesis of **3-Ethoxy-4-methoxybenzaldehyde**.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-Ethoxy-4-methoxybenzaldehyde 99 1131-52-8 [sigmaaldrich.com]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. westlab.com [westlab.com]
- 5. Determination of Melting Point [wiredchemist.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. vijaynazare.weebly.com [vijaynazare.weebly.com]
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